7-Cyano-2-methylbenzothiazole: Structural Analysis & Synthetic Utility[1]

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Compound of Interest

Compound Name:	*7-Cyano-2-methylbenzothiazole*
CAS No.:	*1261563-44-3*
Cat. No.:	*B1407285*

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Content Type: Technical Guide Audience: Medicinal Chemists, Chemical Biologists, and Materials Scientists CAS Registry Number: 1261563-44-3 Molecular Formula: C

H

N

S

Executive Summary & Structural Logic

7-Cyano-2-methylbenzothiazole is a specialized heterocyclic building block characterized by a fused benzene-thiazole core substituted with a methyl group at the C2 position and a nitrile (cyano) group at the C7 position. Unlike its more common isomer, 2-cyanobenzothiazole (CBT)—widely used for cysteine-based "click" bioconjugation—the 7-cyano-2-methyl variant serves primarily as an electron-deficient scaffold for the synthesis of polymethine cyanine dyes, fluorescent probes, and monoamine oxidase (MAO) inhibitors.

Structural Significance

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- The C2-Methyl Group (The Kinetic Handle): The protons on the C2-methyl group are acidic (pKa

  20-25 in DMSO) due to the electron-withdrawing nature of the imine nitrogen (

). This acidity allows for facile deprotonation and condensation with electrophiles (e.g., aldehydes) to extend conjugation.

- The C7-Cyano Group (The Electronic Tuner): Positioned at C7, the nitrile group exerts a strong electron-withdrawing inductive (-I) and mesomeric (-M) effect. This lowers the LUMO energy of the system, red-shifting the absorption/emission spectra of derived fluorophores and increasing the acidity of the C2-methyl protons compared to the unsubstituted parent.

Chemical Structure & Numbering

The precise regiochemistry is critical for reactivity. The sulfur atom is position 1, nitrogen is 3. The benzene ring carbons are numbered 4, 5, 6, and 7.[1]

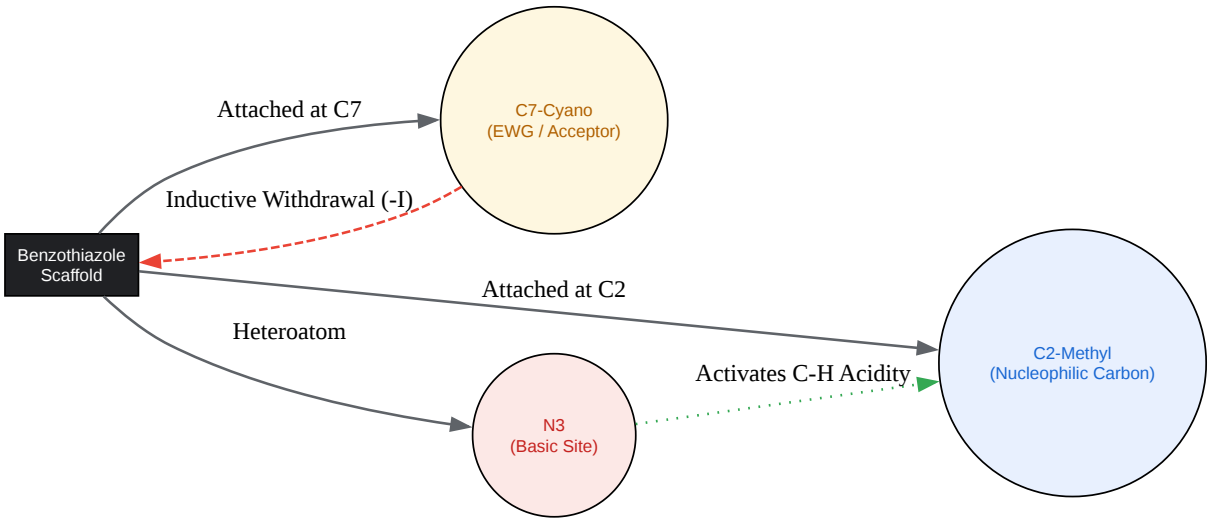

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Figure 1: Structural connectivity and electronic influence map of **7-cyano-2-methylbenzothiazole**.

Physicochemical Properties

The following data consolidates experimental and predicted values relevant for synthesis and handling.

Property	Value	Context
Molecular Weight	174.22 g/mol	Monoisotopic mass
LogP (Predicted)	~2.22	Moderate lipophilicity; soluble in DMSO, DCM, CHCl
pKa (Conjugate Acid)	1.65 ± 0.10	Nitrogen protonation; indicates weak basicity
Melting Point	110–115 °C (Est.)	Solid at room temperature (unlike liquid 2-methylbenzothiazole)
Solubility	DMSO, Methanol	Sparingly soluble in water; requires organic co-solvent

Synthetic Protocols

Synthesis of the 7-cyano isomer requires navigating the regioselectivity of the benzene ring. Two primary strategies are employed: Cyclization of Thioanilides (De Novo) and Functional Group Interconversion (Derivatization).

Protocol A: De Novo Synthesis (Cyclization)

This route is preferred for scale-up as it avoids transition metal catalysts.

- Precursor: 2-Amino-3-cyanobenzenethiol (or 2-amino-3-mercaptobenzonitrile).
- Reagent: Acetic Anhydride (Ac

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O) or Acetyl Chloride.

Step-by-Step Methodology:

- Preparation: Dissolve 2-amino-3-cyanobenzenethiol (1.0 eq) in glacial acetic acid.
- Cyclization: Add acetic anhydride (1.2 eq) dropwise at 0°C to prevent exotherms.
- Reflux: Heat the mixture to reflux (110°C) for 4–6 hours. The mechanism involves acetylation of the amine followed by acid-catalyzed intramolecular cyclodehydration.
- Workup: Cool to room temperature. Pour into ice-cold water. Neutralize with NaHCO

  to pH 8.
- Purification: The precipitate is filtered, washed with water, and recrystallized from ethanol.

Protocol B: Palladium-Catalyzed Cyanation (From Halo-Precursor)

Used when the 7-bromo-2-methylbenzothiazole intermediate is available.

- Precursor: 7-Bromo-2-methylbenzothiazole.
- Reagents: Zn(CN)

  , Pd(PPh

)

  , DMF.

Step-by-Step Methodology:

- Setup: In a dry Schlenk tube, combine 7-bromo-2-methylbenzothiazole (1.0 eq) and Zinc Cyanide (0.6 eq).
- Catalyst: Add Pd(PPh

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)

(5 mol%) under argon atmosphere.

- Solvent: Add anhydrous DMF (degassed).
- Reaction: Heat to 100°C for 12 hours.
- Workup: Dilute with EtOAc, wash with NH

  OH (to remove Cu/Zn salts) and brine.
- Purification: Flash column chromatography (Hexane/EtOAc).

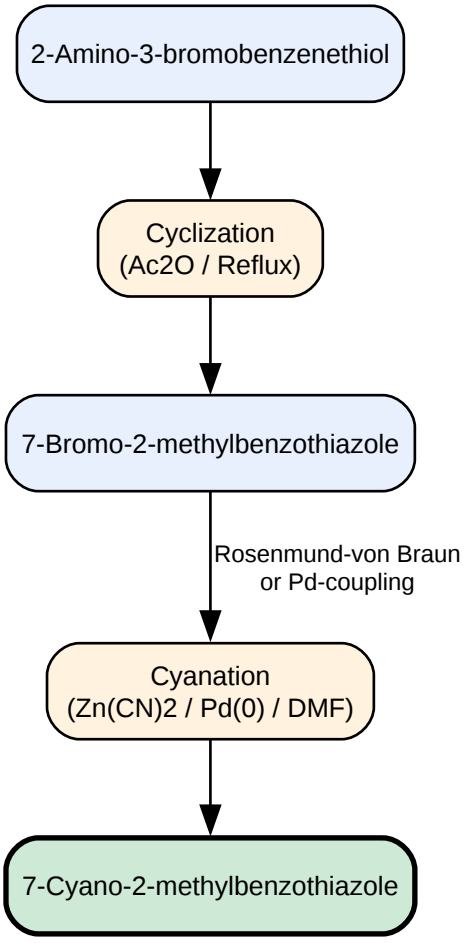

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Figure 2: Synthetic pathway via the 7-bromo intermediate.

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Reactivity & Applications

The utility of **7-cyano-2-methylbenzothiazole** lies in its ability to function as a "masked" electrophile or a nucleophile depending on conditions.

Styryl Dye Synthesis (Knoevenagel Condensation)

The most common application is the synthesis of push-pull dyes. The 7-cyano group enhances the acidity of the 2-methyl group, facilitating condensation with aromatic aldehydes.

- Reaction: Product + Ar-CHO

  Styryl Dye.

- Mechanism: Base-catalyzed deprotonation of the 2-methyl group forms an enamine-like anion, which attacks the aldehyde carbonyl.

- Outcome: Formation of a conjugated alkene bridge. The 7-cyano group induces a bathochromic shift (red-shift) in the resulting dye's fluorescence compared to the non-nitrile analog.

N-Alkylation (Quaternization)

To create cationic cyanine dyes (e.g., for DNA/RNA binding), the N3 nitrogen is alkylated.

- Reagent: Methyl iodide (MeI) or Propyl sultone.

- Conditions: Reflux in acetonitrile.[2]

- Product: 7-cyano-2,3-dimethylbenzothiazolium iodide. This salt is significantly more electrophilic and reactive in subsequent dye synthesis.

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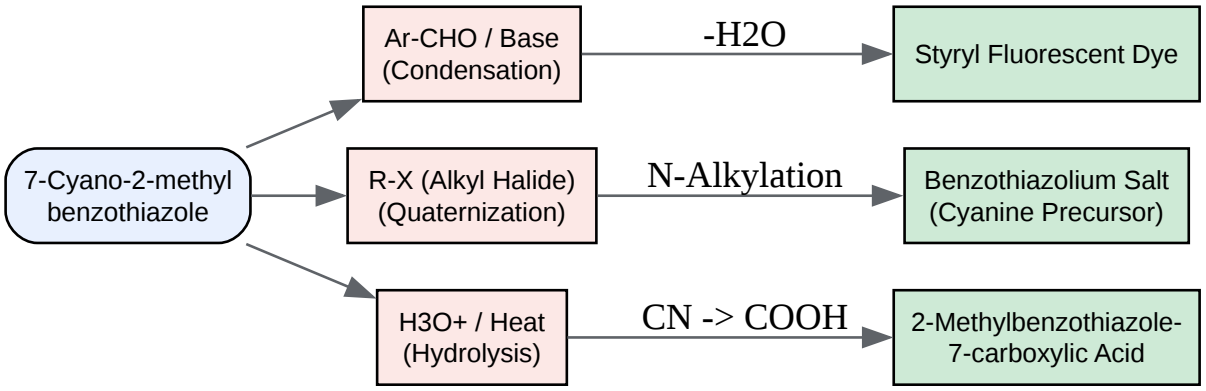

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Figure 3: Divergent reactivity profile of the **7-cyano-2-methylbenzothiazole** scaffold.

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